

Personal protective equipment for handling Olsalazine-13C6

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Compound of Interest

Compound Name: Olsalazine-13C6

Cat. No.: B12388789

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Essential Safety and Handling Guide for Olsalazine-13C6

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Olsalazine-13C6**. The following procedures are designed to ensure a safe laboratory environment and proper disposal of materials.

Olsalazine-13C6 is an isotopically labeled form of Olsalazine, an anti-inflammatory drug. While the isotopic label does not significantly alter the chemical's immediate hazardous properties, it is classified as a skin, eye, and respiratory irritant.^{[1][2][3]} Adherence to these safety protocols is essential to minimize exposure and ensure safe handling.

Hazard Identification and Classification

The primary hazards associated with Olsalazine are summarized in the table below.

Hazard Classification	GHS Hazard Statement
Acute Toxicity: Oral, Category 4	H302: Harmful if swallowed.[2]
Skin Corrosion/Irritation, Category 2	H315: Causes skin irritation.[2]
Serious Eye Damage/Eye Irritation, Category 2A	H319: Causes serious eye irritation.
Specific Target Organ Toxicity (single exposure), Category 3	H335: May cause respiratory irritation.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Olsalazine-13C6** to prevent skin and eye contact, and inhalation.

PPE Category	Item	Specification
Hand Protection	Gloves	Wear two pairs of powder-free nitrile or neoprene chemotherapy gloves. The outer glove should be removed after handling and disposed of as hazardous waste.
Body Protection	Gown	A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs is required.
Eye and Face Protection	Goggles and Face Shield	Use chemical safety goggles and a face shield to protect against splashes.
Respiratory Protection	Respirator	If the Occupational Exposure Limit (OEL) is exceeded or if dust is generated, use an appropriate respirator.

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and compliance.

Handling and Storage Protocol

- **Preparation:** Work in a designated restricted area with proper ventilation. Ensure all necessary PPE is worn before handling the compound.
- **Weighing and Aliquoting:** Conduct any procedures that may generate dust, such as weighing, within a chemical fume hood or a ventilated balance enclosure.
- **Spill Management:** In case of a spill, contain the source if safe to do so. Clean the area using a method that controls dust generation, such as a damp cloth or a filtered vacuum. Place all contaminated materials in a sealed, labeled container for disposal.
- **Storage:** Store **Olsalazine-13C6** in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials like strong oxidizing agents.

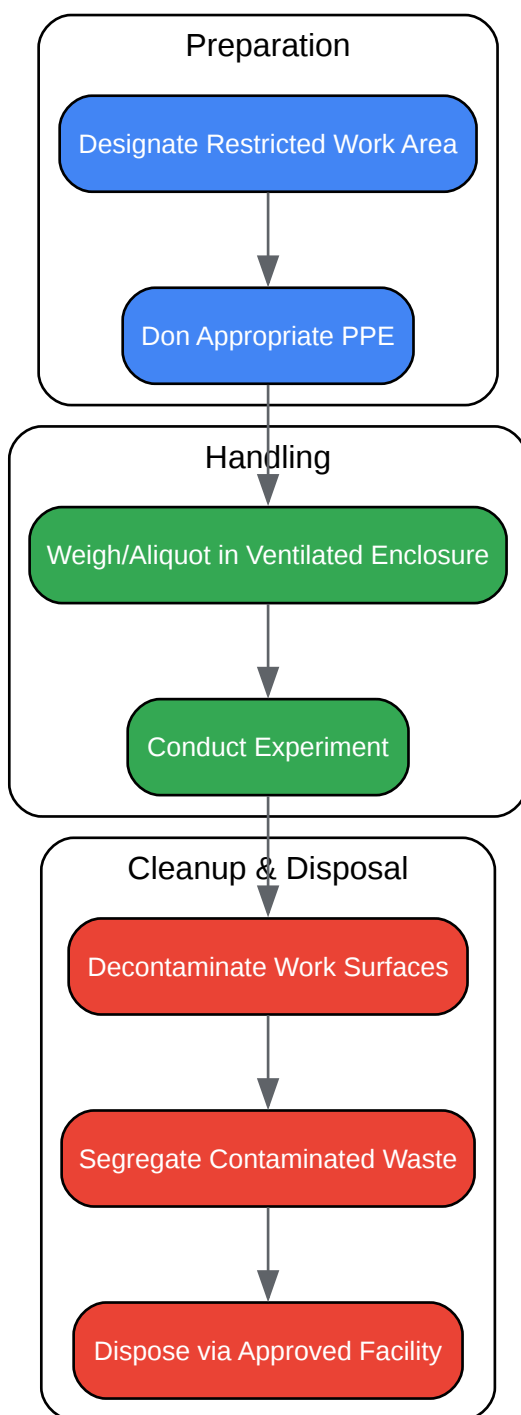
Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** Segregate all **Olsalazine-13C6** waste, including unused product and contaminated lab supplies (e.g., gloves, gowns, wipes), from other waste streams.
- **Containerization:** Place all waste into a designated, clearly labeled, and sealed hazardous waste container.
- **Disposal Method:** Dispose of the waste through an approved hazardous waste disposal facility. Do not dispose of it in regular trash or down the drain. Always adhere to federal, state, and local hazardous waste regulations.

Visual Guides

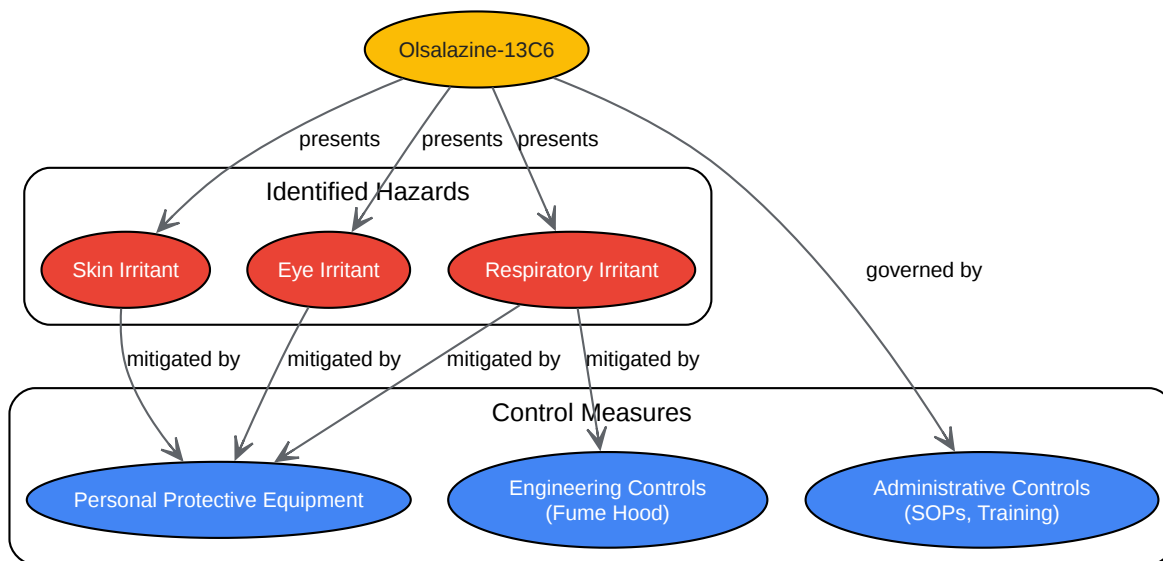
Experimental Workflow for Handling Olsalazine-13C6



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Caption: Workflow for safe handling of **Olsalazine-13C6**.

Logical Relationship of Safety Requirements



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Caption: Relationship between hazards and control measures.

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References

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